Crystal Structure Analysis of 2-phenyl-5-(4-chlorophenyl)oxazole

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Compound of Interest

Compound Name:	*5-(4-Chlorophenyl)-2-phenyl-1,3-oxazole*
Cat. No.:	*B14130625*

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Executive Summary & Structural Significance

2-phenyl-5-(4-chlorophenyl)oxazole belongs to the family of 2,5-diaryloxazoles, compounds renowned for their high quantum yields and rapid fluorescence decay times.[1] While the parent PPO crystallizes in the monoclinic space group

with a "herringbone" packing motif, the 4-chloro derivative modifies this landscape.

The chlorine substituent serves two crystallographic roles:

- Electronic Modulation: It withdraws electron density from the 5-phenyl ring, altering the quadrupole moment and potentially shifting the

  -stacking geometry.

- Supramolecular Anchor: The Cl atom acts as a potential halogen bond donor (C–Cl···N or C–Cl···

  ), which can compete with the standard C–H[1]···O hydrogen bonds to direct the crystal lattice architecture.

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Synthesis & Purification Protocol

To ensure the single crystals grown are of diffraction quality, the material must be synthesized with high regioselectivity and purity (>99%).[1] The Robinson-Gabriel Synthesis is the preferred route for 2,5-diaryloxazoles due to its robustness.

Reaction Pathway

The synthesis involves the cyclodehydration of an

-acylamino ketone.

Precursors:

- Component A: 2-amino-1-(4-chlorophenyl)ethanone hydrochloride (derived from the bromination of 4-chloroacetophenone followed by Delepine reaction).
- Component B: Benzoyl chloride.

Step-by-Step Methodology:

- Amidation (N-Acylation):
  - Dissolve 2-amino-1-(4-chlorophenyl)ethanone HCl (10 mmol) in dry CH

    Cl

    (50 mL) with Et

    N (22 mmol) at 0°C.
  - Add Benzoyl chloride (10.5 mmol) dropwise.[1]
  - Stir at RT for 4 h. Wash with NaHCO

    and brine. Isolate the intermediate amide: N-(2-(4-chlorophenyl)-2-oxoethyl)benzamide.
- Cyclodehydration (Robinson-Gabriel):
  - Dissolve the amide in concentrated H

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SO

(5 mL) or POCl

(10 mL) for milder conditions.[1]

- Stir at 0°C

  RT for 2 h (H

  SO

) or reflux for 1 h (POCl

).
- Pour onto crushed ice/water. Neutralize with Na

  CO

  .
- Filter the precipitate.[2]

- Purification:
  - Recrystallize crude solid from hot Ethanol (95%).[1]
  - Target MP: ~110–115 °C (Verify against PPO derivatives).

Workflow Diagram: Synthesis & Crystallization



Figure 1: Synthetic pathway to high-purity 2-phenyl-5-(4-chlorophenyl)oxazole.

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Single Crystal Growth Strategy

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High-quality single crystals are required for X-ray diffraction (XRD).[1] Oxazoles are typically planar and stack easily, but the chlorine atom can induce needle-like growth if driven too fast.

Method	Solvent System	Conditions	Outcome
Slow Evaporation	Ethanol / Acetone (1:1)	RT, loosely capped vial	Prisms/Blocks (Preferred)
Vapor Diffusion	THF (solvent) / Pentane (antisolvent)	Closed chamber, RT	High-quality plates
Cooling	Toluene	60°C 4°C (0.5°C/min)	Large needles

Protocol:

- Dissolve 20 mg of purified compound in 2 mL of THF.
- Filter the solution through a 0.45

  m PTFE syringe filter into a narrow glass vial (inner vial).
- Place the inner vial uncapped inside a larger jar containing 10 mL of Pentane.
- Seal the outer jar. Allow to stand undisturbed for 3–5 days.
- Harvest crystals under polarized light to check for extinction (singularity).

X-Ray Diffraction Data Collection

For this organic molecule (C

H

ClNO), Mo-K

radiation is standard, but Cu-K

is acceptable if crystals are small (<0.1 mm) to boost signal.[1]

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Instrumental Parameters

- Temperature: 100 K (Cryostream). Essential to reduce thermal motion of the terminal phenyl rings.
- Source: Mo-K

  (

  Å) or Cu-K

  (

  Å).[1]
- Strategy: Full sphere collection (Run

  scans at multiple

  angles).
- Resolution: 0.80 Å or better.

Data Reduction & Refinement

- Indexing: Determine unit cell dimensions. Expect a Monoclinic or Triclinic system.
- Space Group Assignment: Look for systematic absences. Common for this class:

  ,

  , or

  .[1]
- Structure Solution: Use SHELXT (Intrinsic Phasing). The Chlorine atom (Z=17) provides sufficient anomalous signal to aid phasing if needed, but direct methods will work easily.[1]
- Refinement: Use SHELXL (Least Squares).
  - Refine all non-hydrogen atoms anisotropically.

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- Place H-atoms in calculated positions (riding model).[1][3]
- Check for disorder in the oxazole ring (O/N flip disorder is common if the substituents are sterically similar, but Ph vs 4-Cl-Ph provides good differentiation).[1]

Structural Analysis & Interpretation

Once the structure is solved, the analysis must move beyond connectivity to supramolecular interactions.[1]

Key Geometric Parameters

- Planarity: Measure the torsion angle between the oxazole ring and the two phenyl rings. In PPO, this is nearly 0° (planar).[1] The 4-Cl may introduce a twist due to steric repulsion or crystal packing forces.
- Bond Lengths:
  - C–Cl: Typical range 1.72–1.75 Å.
  - Oxazole C=N vs C–O: Verify delocalization.

Supramolecular Motifs (The "Chlorine Effect")

Use Hirshfeld Surface Analysis (e.g., via CrystalExplorer) to quantify interactions.[1]

- -Stacking: Look for centroid-to-centroid distances of 3.6–3.9 Å between oxazole/phenyl rings of adjacent molecules.
- Halogen Bonding (C–Cl[1]···X):
  - Check for Type I (symmetrical,

) or Type II (L-shaped, electrophilic Cl attacking nucleophilic region) contacts.[1]
  - Target: C–Cl···N(oxazole) or C–Cl[1][4]···

    .
- C–H···O Interactions: Weak hydrogen bonds linking the chains.

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Analysis Logic Diagram

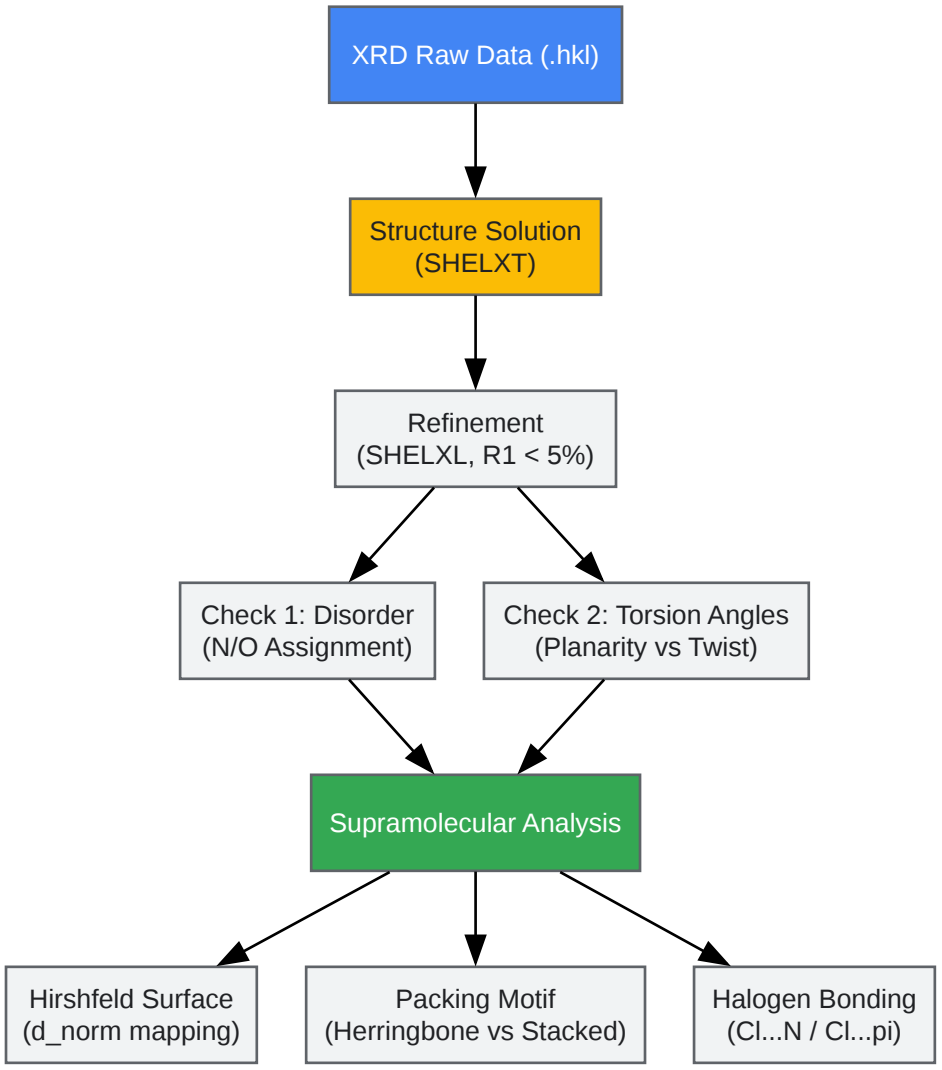

Figure 2: Logical flow for structural refinement and supramolecular analysis.

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